

Ethenesulfonic Acid: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Vinylsulfonic acid*

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An in-depth exploration of the core physical, chemical, and analytical properties of ethenesulfonic acid, tailored for professionals in scientific research and pharmaceutical development.

Introduction

Ethenesulfonic acid, also known as **vinylsulfonic acid**, is an organosulfur compound with the chemical formula $C_2H_4O_3S$. It is a key building block in organic synthesis and polymer chemistry, and its derivatives are of significant interest in the pharmaceutical industry. This technical guide provides a detailed overview of the physical and chemical properties of ethenesulfonic acid, along with experimental protocols for its synthesis and analysis, and a discussion of its relevance in drug development.

Physical and Chemical Properties

Ethenesulfonic acid is a colorless liquid at room temperature.^[1] It is soluble in water and possesses a strong acidic character.^{[2][3]} The presence of the vinyl group makes it susceptible to polymerization. Key physical and chemical properties are summarized in the tables below.

Physical Properties

Property	Value	Reference
Molecular Formula	C ₂ H ₄ O ₃ S	[2]
Molecular Weight	108.11 g/mol	[2]
Appearance	Colorless liquid	[2]
Density	1.35 g/mL at 25 °C	[2]
Melting Point	-17 °C	[2]
Boiling Point	122-123 °C at 0.01 mmHg	[2]
Solubility	Soluble in water	[2]

Chemical Properties

Property	Value	Reference
IUPAC Name	Ethenesulfonic acid	[2]
Synonyms	Vinylsulfonic acid, Ethylenesulfonic acid	[2]
pKa	-1.68	[2]
Chemical Structure	CH ₂ =CHSO ₃ H	[2]

Experimental Protocols

Synthesis of Ethenesulfonic Acid

Several methods for the synthesis of ethenesulfonic acid have been reported. One common laboratory-scale synthesis involves the sulfonation of ethyl iodide.[4]

Protocol: Synthesis from Ethyl Iodide[4]

- Reaction: Boil 20 g of ethyl iodide under reflux with a solution of 20 g of crystallized ammonium sulfite in 40 ml of water for 6 hours, or until the mixture becomes a single solution.

- **Ammonia Removal:** Add 100 ml of water and boil the solution with 30 g of lead oxide until all ammonia is expelled. This forms the lead salt of ethylsulfonic acid and lead iodide.
- **Purification:**
 - Cool the solution and filter to remove the lead iodide precipitate.
 - Pass hydrogen sulfide gas through the filtrate until no more lead sulfide precipitates. This decomposes the lead salt of ethylsulfonic acid.
 - Filter off the lead sulfide.
 - Neutralize the filtrate by adding an excess (20 g) of barium carbonate.
 - Filter the solution to remove any remaining solids.
- **Isolation:** Evaporate the filtrate containing barium ethanesulfonate to obtain the product.



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Synthesis of Ethenesulfonic Acid from Ethyl Iodide.

Spectroscopic Analysis

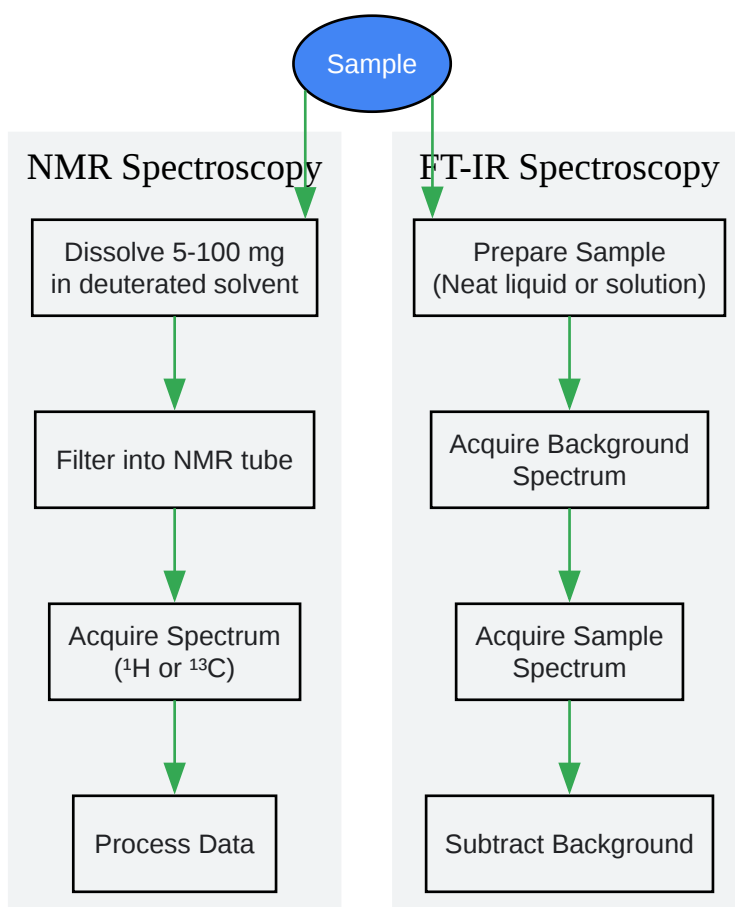
3.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** For a typical ^1H NMR spectrum, dissolve 5-25 mg of ethenesulfonic acid in 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O , CDCl_3).^{[5][6]} For ^{13}C NMR, a higher concentration of 50-100 mg is recommended.^[5] The sample should be filtered through a glass wool plug into a 5 mm NMR tube to remove any particulate matter.^[6] The final sample depth in the tube should be at least 4.5 cm.^[6]
- **Data Acquisition:**
 - **Instrument:** A standard NMR spectrometer (e.g., 300 MHz or higher).

- ^1H NMR: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and a pulse angle of 30-45 degrees.
- ^{13}C NMR: Due to the lower natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans and a longer acquisition time are required. Proton decoupling is typically used to simplify the spectrum and improve sensitivity.

3.2.2. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation:
 - Neat Liquid: Place a small drop of ethenesulfonic acid between two KBr or NaCl plates to form a thin film.[\[7\]](#)
 - Solution: Prepare a concentrated solution of ethenesulfonic acid in a suitable solvent (e.g., chloroform, dichloromethane).[\[8\]](#) A fixed liquid cell with CaF_2 windows can be used, but acidic solutions should be avoided as they can damage the windows.[\[8\]](#)
- Data Acquisition:
 - Instrument: A standard FT-IR spectrometer.
 - Parameters: Record the spectrum over a typical range of $4000\text{-}400\text{ cm}^{-1}$. A background spectrum of the empty cell or solvent should be acquired and subtracted from the sample spectrum. A resolution of 4 cm^{-1} and an accumulation of 16-32 scans are generally sufficient.



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General Analytical Workflow for NMR and FT-IR Spectroscopy.

Chemical Reactivity and Applications

Reactivity

The chemical reactivity of ethenesulfonic acid is characterized by the properties of both the sulfonic acid group and the vinyl group.

- **Acidity:** As a strong acid, it readily donates its proton to bases. This property makes it a useful acid catalyst in various organic reactions, such as esterifications and alkylations.^{[4][9][10]}
- **Reactions of the Sulfonyl Group:** The sulfonyl group can undergo reactions typical of sulfonic acids. For instance, it can be converted to the corresponding sulfonyl chloride

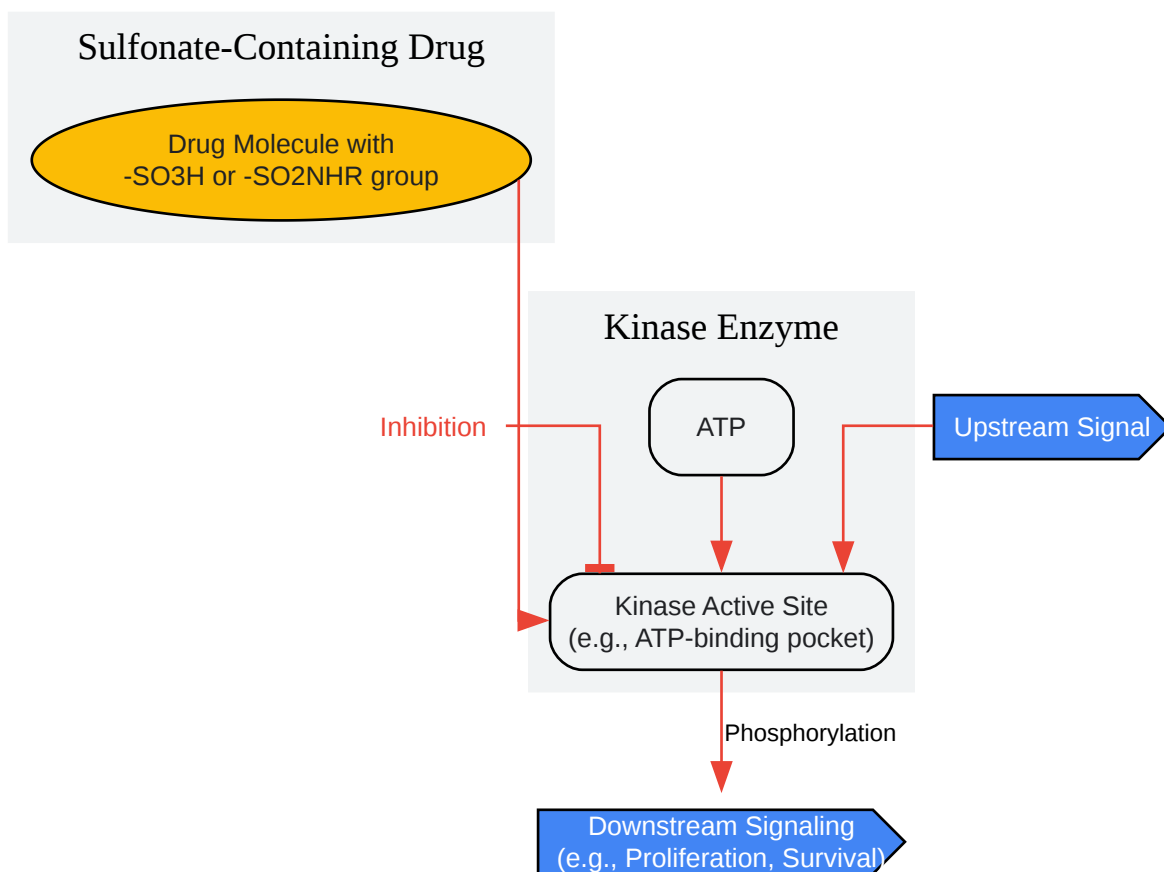
(ethanesulfonyl chloride) by reacting with reagents like thionyl chloride or phosphorus pentachloride.[11][12][13] Ethanesulfonyl chloride is a valuable intermediate for introducing the ethanesulfonyl group into other molecules.

- **Reactions of the Vinyl Group:** The carbon-carbon double bond in ethenesulfonic acid is electron-deficient due to the electron-withdrawing nature of the sulfonyl group. This makes it susceptible to nucleophilic addition reactions. For example, it can react with nucleophiles like ammonia and amines.[14] The vinyl group also allows ethenesulfonic acid to undergo polymerization reactions to form poly(**vinylsulfonic acid**), a polyelectrolyte with various industrial applications.[14][15][16][17]

Role in Drug Development

Sulfonated molecules and compounds containing sulfonyl groups play a significant role in drug design and development.[1][18][19][20] The sulfonic acid moiety can improve the aqueous solubility and pharmacokinetic properties of drug candidates.[21] Ethenesulfonic acid and its derivatives can serve as building blocks for the synthesis of complex pharmaceutical compounds.

While specific signaling pathways directly modulated by ethenesulfonic acid itself are not extensively documented in publicly available literature, compounds containing the sulfonate or sulfonamide functional group are known to interact with a wide range of biological targets. For instance, many kinase inhibitors, a major class of cancer therapeutics, incorporate sulfonyl or related groups in their structures.[3][22][23][24][25] These groups can form crucial hydrogen bonds and other interactions within the ATP-binding pocket of kinases, contributing to their inhibitory activity.



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Conceptual role of sulfonate-containing drugs in kinase inhibition.

Safety and Handling

Ethanesulfonic acid is a corrosive substance that can cause severe skin burns and eye damage.[26][27][28][29] It is essential to handle this chemical with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield.[27][28] Work should be conducted in a well-ventilated area, such as a fume hood, to avoid inhalation of vapors.[27] In case of contact, immediately flush the affected area with plenty of water and seek medical attention.[29] Store ethanesulfonic acid in a cool, dry, and well-ventilated place in a tightly sealed container.[27]

Conclusion

Ethenesulfonic acid is a versatile chemical with a rich chemistry that makes it a valuable tool in both industrial and research settings. Its strong acidity, coupled with the reactivity of its vinyl group, allows for a wide range of chemical transformations. For researchers and professionals in drug development, an understanding of the properties and handling of ethenesulfonic acid and its derivatives is crucial for the synthesis of novel therapeutic agents. Further research into the specific biological activities of ethenesulfonic acid derivatives is likely to uncover new opportunities for their application in medicine.

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